

# 3,5-Dibromo-2-hydroxybenzoic acid safety and handling precautions

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## Compound of Interest

**Compound Name:** 3,5-Dibromo-2-hydroxybenzoic acid

**Cat. No.:** B146546

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An In-depth Technical Guide to the Safety and Handling of **3,5-Dibromo-2-hydroxybenzoic Acid**

## Introduction: Compound Profile and Scope

**3,5-Dibromo-2-hydroxybenzoic acid**, also known as 3,5-Dibromosalicylic acid, is a halogenated aromatic compound frequently utilized as a building block in organic synthesis and drug development.<sup>[1][2][3]</sup> Its specific chemical structure, featuring a carboxylic acid, a hydroxyl group, and two bromine atoms on the benzene ring, imparts distinct reactivity that is valuable for researchers. However, this same reactivity profile necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols.

This guide serves as a technical resource for researchers, scientists, and drug development professionals. It moves beyond a simple recitation of safety data sheet (SDS) information to provide a deeper, field-proven perspective on risk mitigation. The core philosophy is that true laboratory safety is not just about following rules, but about understanding the causal links between a chemical's properties and the required precautions. Every protocol herein is designed as a self-validating system to ensure the protection of personnel, the integrity of experiments, and environmental compliance.

Identifier	Value
Chemical Name	3,5-Dibromo-2-hydroxybenzoic acid[3][4]
Synonym(s)	3,5-Dibromosalicylic acid[1][5]
CAS Number	3147-55-5[2][5]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> Br <sub>2</sub> O <sub>3</sub>
Molecular Weight	295.91 g/mol
Typical Form	Crystalline powder[5][6]
Melting Point	224-227 °C[5]

## Section 1: Hazard Analysis and GHS Classification

A foundational element of safe handling is a complete understanding of the compound's intrinsic hazards as defined by the Globally Harmonized System (GHS). **3,5-Dibromo-2-hydroxybenzoic acid** is classified as hazardous, and its primary risks are associated with irritation to the skin, eyes, and respiratory system.[3][7]

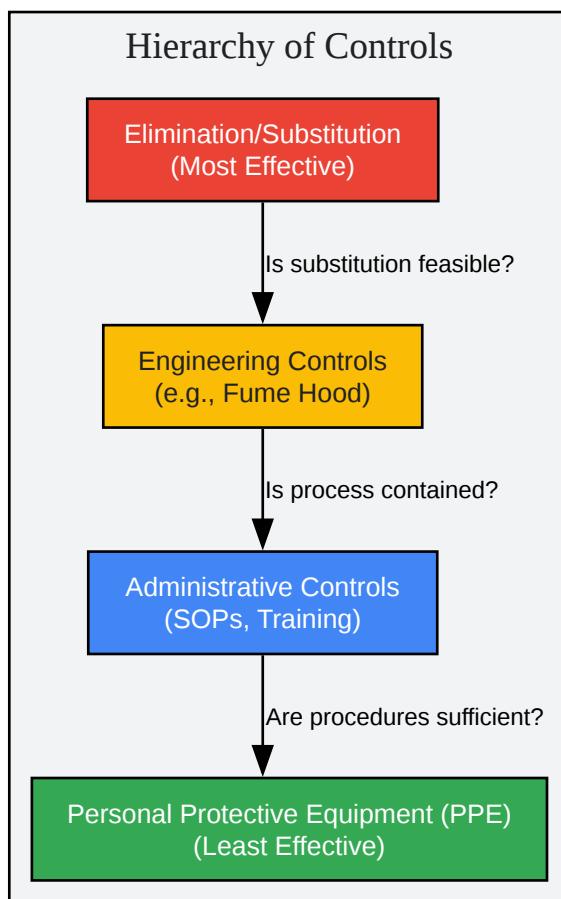
GHS Classification	Details
Pictogram	 alt text
Signal Word	Warning[5][8]
Hazard Class	Skin Irritation, Category 2[3][7][8]
Hazard Statement	H315: Causes skin irritation[3][7][8]
Hazard Class	Serious Eye Irritation, Category 2/2A[3][7][8]
Hazard Statement	H319: Causes serious eye irritation[3][7][8]
Hazard Class	Specific Target Organ Toxicity – Single Exposure, Category 3 (Respiratory System)[3][5][7]
Hazard Statement	H335: May cause respiratory irritation[3][7][8]

## Expert Insights into the Hazards:

- Skin Irritation (H315): As a solid powder, the primary risk of skin exposure comes from handling the material, where dust can settle on unprotected skin. The acidic nature of the carboxylic acid group, combined with the halogen substituents, can lead to localized redness, itching, and inflammation upon contact.[9]
- Serious Eye Irritation (H319): The eyes are particularly vulnerable. The fine particulate nature of the compound allows it to become airborne easily during weighing or transfer. Contact with the mucous membranes of the eye can cause significant irritation, pain, and redness.[9][10] Immediate and thorough rinsing is critical to prevent potential damage.[10]
- Respiratory Irritation (H335): Inhalation of the dust is a primary exposure route.[9] The particles can irritate the entire respiratory tract, from the nasal passages to the lungs, leading to coughing, sneezing, and breathing difficulties. The causality is direct: the compound acts as a foreign body irritant, and its chemical properties can exacerbate the inflammatory response.

## Section 2: Comprehensive Risk Management and Exposure Control

Effective safety protocols are built upon a hierarchical system of controls. The most effective controls eliminate the hazard entirely, while the least effective rely solely on personnel behavior. This framework provides a systematic approach to minimizing exposure.



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Caption: The Hierarchy of Controls prioritizes strategies for risk reduction.

## Engineering Controls: The First Line of Defense

The primary engineering control for handling **3,5-Dibromo-2-hydroxybenzoic acid** is a certified chemical fume hood.<sup>[1]</sup> This is non-negotiable. The rationale is twofold: it contains the solid particulates during manipulation, preventing inhalation, and it protects the user from any potential vapors, especially if the compound is heated or used in a reaction.

- Ventilation: Always handle the solid powder in a location with appropriate exhaust ventilation. <sup>[1][8]</sup> This ensures that any dust that becomes airborne is immediately captured and removed from the breathing zone of the operator.

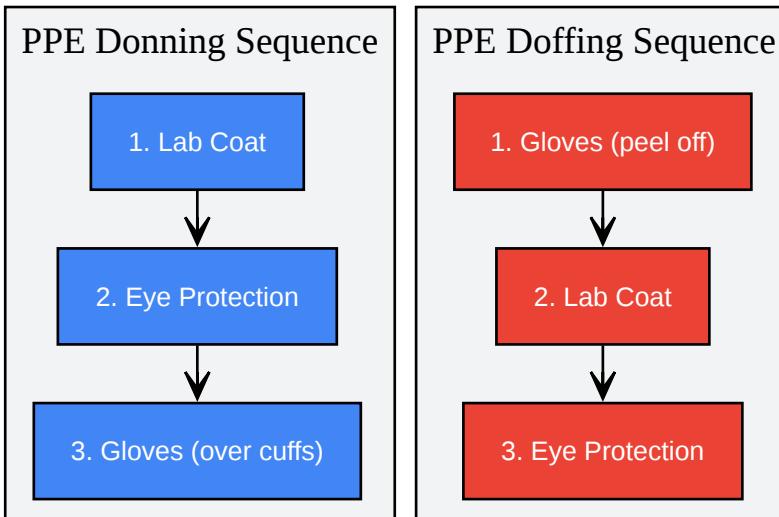
## Administrative Controls: Standardizing Safe Practices

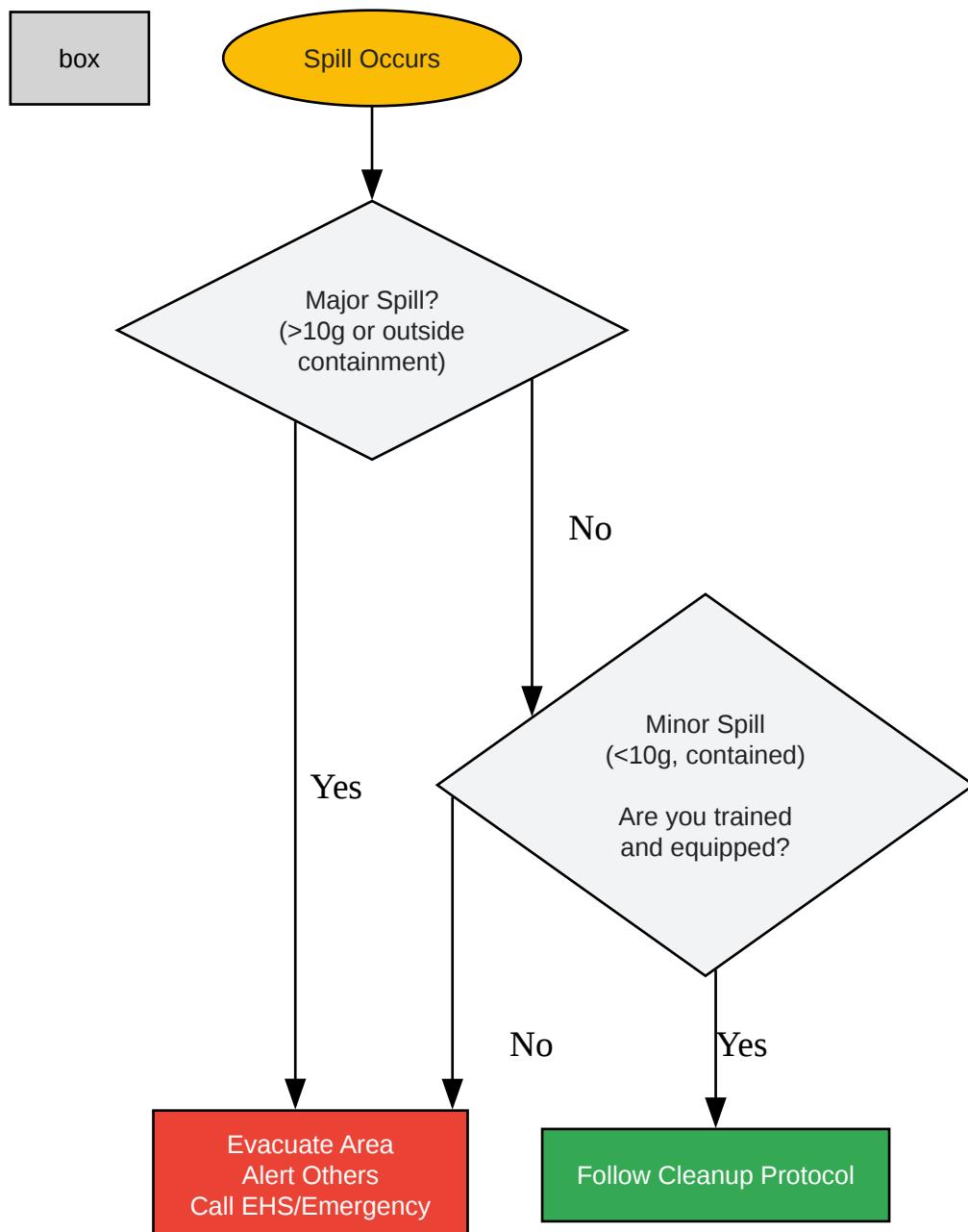
- Standard Operating Procedures (SOPs): All personnel must be trained on institution-approved SOPs for handling irritating powders. This includes procedures for weighing, transfer, solution preparation, and waste disposal.
- Access Control: Store the material in a designated, clearly labeled area. Some sources recommend storing it in a locked cabinet or an area accessible only to authorized personnel.
- Hygiene Practices: Prohibit eating, drinking, and smoking in the laboratory. Always wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[6][8][10]

## Personal Protective Equipment (PPE): The Final Barrier

PPE is essential but should never be the sole means of protection. It is the last line of defense when engineering and administrative controls are not sufficient to eliminate all risks.

- Eye and Face Protection: Wear chemical safety goggles that conform to OSHA 29 CFR 1910.133 or European Standard EN166.[10] A face shield may be required for procedures with a higher risk of splashing or dust generation.[9]
- Skin Protection:
  - Gloves: Wear chemically resistant, impervious gloves (e.g., nitrile).[10] Always inspect gloves for tears or punctures before use. Contaminated gloves must be removed carefully, avoiding contact with the skin, and disposed of properly.
  - Lab Coat: A clean, buttoned lab coat must be worn to protect street clothes and prevent skin exposure.[9]
- Respiratory Protection: When engineering controls cannot guarantee that dust levels will remain below exposure limits, a NIOSH-approved particulate respirator (e.g., N95) is necessary.[5][9] The choice of respirator must be based on a formal risk assessment.





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- To cite this document: BenchChem. [3,5-Dibromo-2-hydroxybenzoic acid safety and handling precautions]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b146546#3-5-dibromo-2-hydroxybenzoic-acid-safety-and-handling-precautions>]

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